

1-Piperidinecarbonyl chloride structural formula and molecular weight

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Compound of Interest

Compound Name: 1-Piperidinecarbonyl chloride

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An In-depth Technical Guide to 1-Piperidinecarbonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Piperidinecarbonyl chloride**, a key reagent in synthetic chemistry, particularly in the development of novel therapeutic agents. This document details its chemical properties, structural formula, and significant applications in medicinal chemistry, supported by experimental insights.

Core Compound Identification

1-Piperidinecarbonyl chloride is a reactive acyl chloride derivative of piperidine. It serves as a crucial building block for introducing the piperidinecarbonyl moiety into a wide range of molecular scaffolds.

Identifier	Value
Chemical Name	1-Piperidinecarbonyl chloride
Synonyms	N-Chloroformylpiperidine, NSC 50227
CAS Number	13939-69-0
Molecular Formula	C ₆ H ₁₀ ClNO ^[1]
Molecular Weight	147.60 g/mol ^[1]
SMILES String	ClC(=O)N1CCCCC1
InChI Key	BIFDXOOJPDHKJH-UHFFFAOYSA-N

Physicochemical Properties

A summary of the key physical and chemical properties of **1-Piperidinecarbonyl chloride** is provided below, offering essential data for experimental design and execution.

Property	Value
Appearance	Colorless to light yellow liquid
Boiling Point	242 °C (lit.)
Density	1.18 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.459 (lit.)
Flash Point	110 °C (230 °F) - closed cup
Solubility	Soluble in organic solvents like ethanol and ether; relatively insoluble in water.

Structural Formula

The structural formula of **1-Piperidinecarbonyl chloride** is characterized by a piperidine ring attached to a carbonyl chloride group.

Caption: Structural formula of **1-Piperidinecarbonyl chloride**.

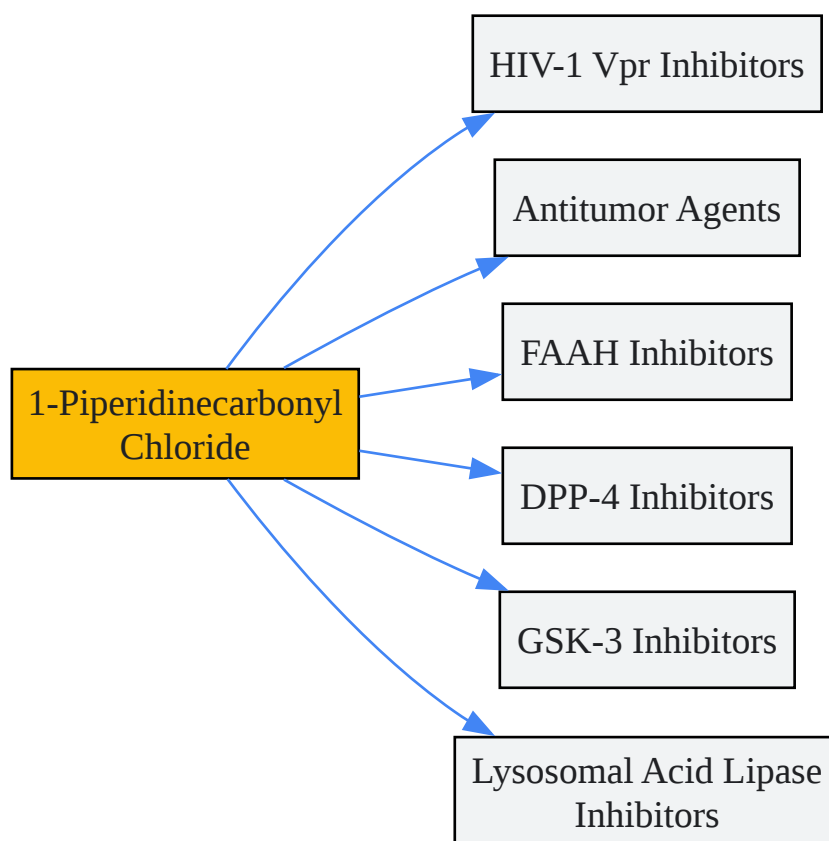
Applications in Drug Discovery and Development

1-Piperidinecarbonyl chloride is a versatile reagent employed in the synthesis of a diverse array of biologically active compounds. Its piperidine moiety is a common scaffold in many approved drugs, valued for its ability to modulate physicochemical and pharmacokinetic properties.^[2]

Key applications include its use as a reactant in the synthesis of:

- Coumarin-based HIV-1 Vpr inhibitors.
- Potent chemosensitizers that function as antitumor agents.
- Reversible inhibitors of fatty acid amide hydrolase (FAAH), which have therapeutic potential in pain and inflammation.
- Dipeptidyl peptidase 4 (DPP-4) inhibitors for the management of type 2 diabetes.
- Bisarylmaleimide glycogen synthase kinase-3 (GSK-3) inhibitors, relevant for neurodegenerative diseases and bipolar disorder.
- Inhibitors of lysosomal acid lipase, offering potential treatments for Niemann-Pick type C disease.

The following diagram illustrates the role of **1-Piperidinecarbonyl chloride** as a synthetic building block in the development of these therapeutic agents.



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Caption: Synthetic applications of **1-Piperidinecarbonyl chloride**.

Experimental Protocol: General Synthesis

While specific reaction conditions are substrate-dependent, a general protocol for the synthesis of piperidine-containing compounds using a carbonyl chloride precursor can be outlined. The following is an illustrative example for the synthesis of a related compound, [1,4']bipiperidine-1'-carbonyl chloride, which demonstrates a common experimental workflow.

Materials:

- 4-Piperidinopiperidine
- Triphosgene
- Dichloromethane (DCM)

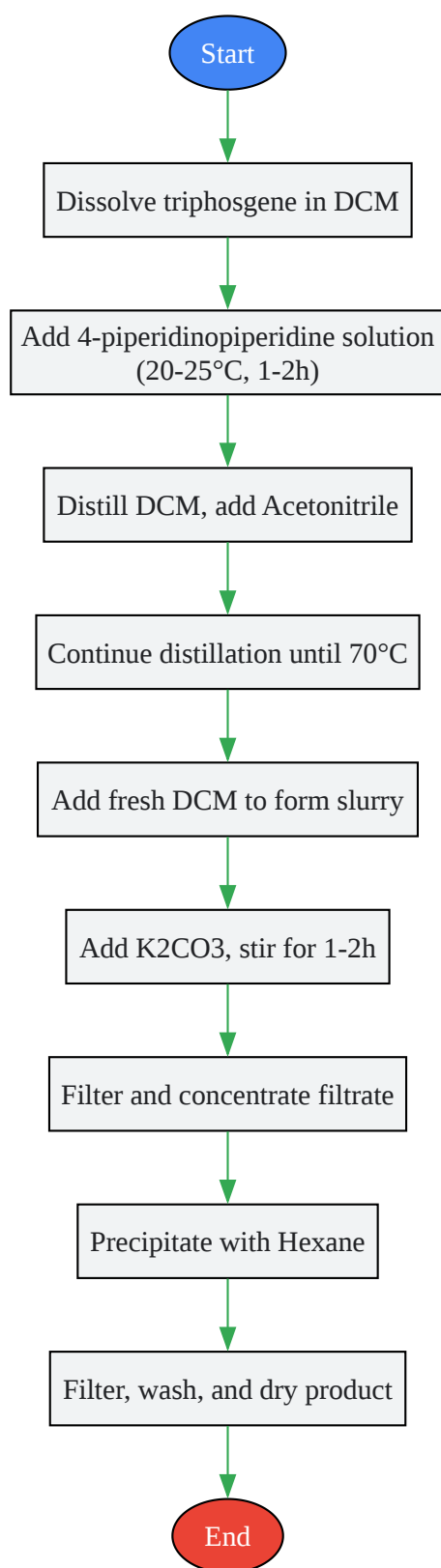
- Acetonitrile
- Potassium carbonate
- Hexane

Procedure:

- Dissolve triphosgene in dichloromethane.
- Slowly add a solution of 4-piperidinopiperidine in dichloromethane to the triphosgene solution, maintaining the temperature at 20-25 °C for 1-2 hours.
- Remove dichloromethane by distillation while subsequently adding acetonitrile.
- Continue distillation until the reaction temperature reaches 70 °C to ensure the removal of dichloromethane and acetonitrile.
- Add fresh dichloromethane to the reaction mixture to form a homogeneous slurry.
- Add potassium carbonate and stir the mixture for 1-2 hours.
- Filter the reaction mixture and concentrate the filtrate.
- Slowly add hexane to the concentrate while stirring to precipitate the solid product.
- Collect the solid by filtration, wash with hexane, and dry under reduced pressure at approximately 40 °C.

This general procedure highlights the key steps in utilizing a phosgene-based reagent for the synthesis of a carbonyl chloride derivative, which is analogous to the reactivity of **1-Piperidinecarbonyl chloride**.

The following diagram visualizes this experimental workflow.



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Caption: General experimental workflow for synthesis.

Safety Information

1-Piperidinecarbonyl chloride is a corrosive and hazardous substance. Appropriate safety precautions must be taken during its handling and use. Always consult the Safety Data Sheet (SDS) before use.

- Hazard Codes: C (Corrosive)
- Risk Statements: Causes severe skin burns and eye damage.
- Safety Statements: Wear suitable protective clothing, gloves, and eye/face protection. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.
- Personal Protective Equipment (PPE): Faceshields, gloves, goggles, and a suitable respirator are recommended.

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References

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